

# Technical Guide: Cyclopropylhydrazine Hydrochloride (CAS 213764-25-1)

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## Compound of Interest

Compound Name: *Cyclopropylhydrazine hydrochloride*

Cat. No.: *B1591820*

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Disclaimer: The following information pertains to CAS number 213764-25-1, which is identified as **Cyclopropylhydrazine hydrochloride**. The chemical name "2-((2,3-dichlorophenyl)amino)pyrimidin-4-yl)propan-2-ol" provided in the initial query does not correspond to this CAS number. Publicly available information regarding the biological activity, detailed experimental protocols for biological assays, and specific signaling pathways for **Cyclopropylhydrazine hydrochloride** is limited, as it is primarily utilized as a chemical intermediate in organic synthesis.

## Executive Summary

This technical guide provides a summary of the known chemical properties and primary applications of **Cyclopropylhydrazine hydrochloride** (CAS 213764-25-1). This compound is a key building block in synthetic chemistry, most notably in the preparation of pyrazole-containing compounds used in the agrochemical and pharmaceutical industries. This document consolidates available data on its physicochemical properties, a general overview of its synthesis, and its established role as a chemical intermediate.

## Chemical and Physical Properties

**Cyclopropylhydrazine hydrochloride** is a white to off-white solid. Its key chemical and physical properties are summarized in the table below.

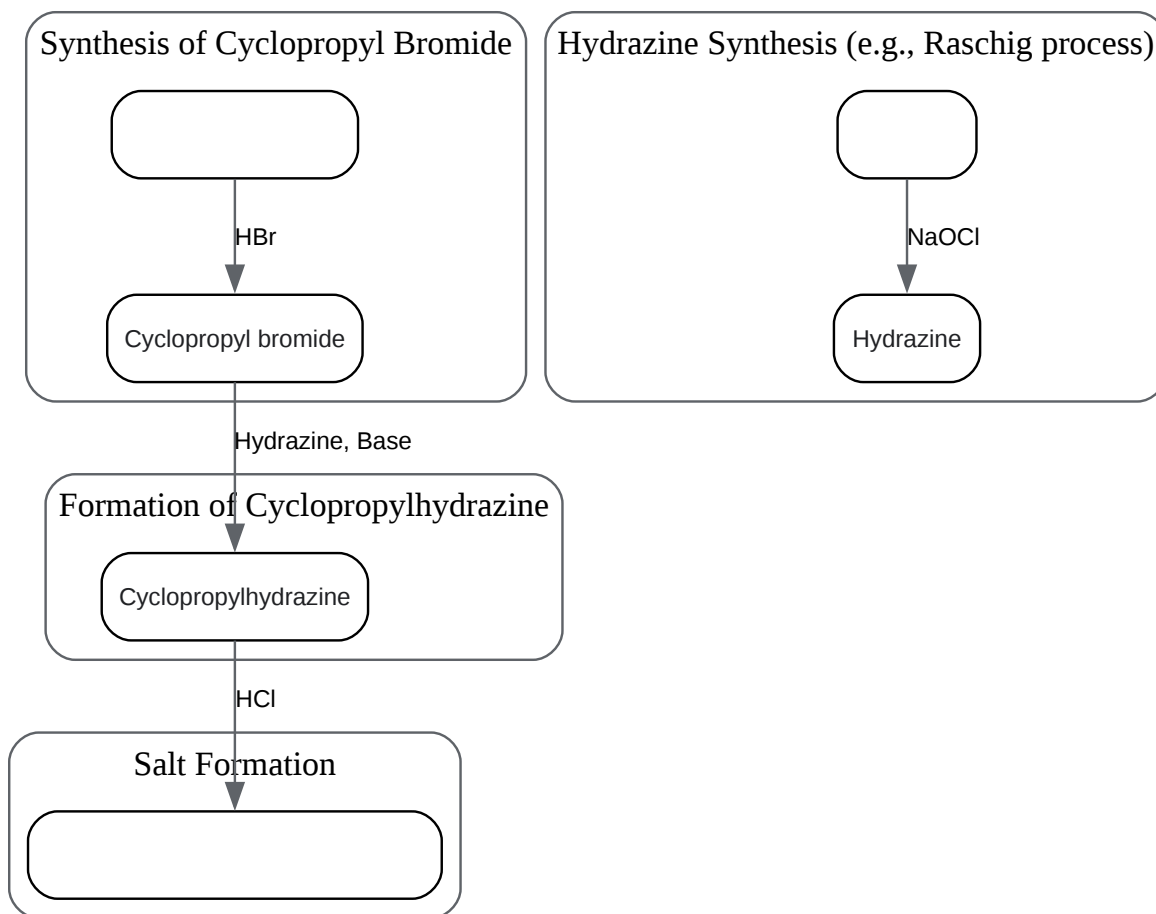
Property	Value	Reference
CAS Number	213764-25-1	[1][2]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> CIN <sub>2</sub>	[1][2]
Molecular Weight	108.57 g/mol	[1]
Appearance	White to Off-White Solid	
Melting Point	> 97°C (decomposes)	[3]
Solubility	Slightly soluble in DMSO, Methanol, and Water	
Purity	Typically ≥95% or ≥96%	[1][2]
Storage Conditions	Store in a freezer under an inert atmosphere (-20°C)	[1]
SMILES	Cl[H].NNC1CC1	[1]
InChI Key	SDYFTMROHZCYSK-UHFFFAOYSA-N	[2]

## Synthesis

The synthesis of **Cyclopropylhydrazine hydrochloride** is not extensively detailed in publicly accessible literature. However, a general synthetic route can be inferred from standard organic chemistry principles and supplier information. A plausible upstream synthesis route is outlined below.[4]

## General Synthetic Workflow

The synthesis of **Cyclopropylhydrazine hydrochloride** can be conceptualized in the following stages:



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General Synthetic Workflow for **Cyclopropylhydrazine Hydrochloride**.

## Experimental Protocol Overview

A detailed, validated experimental protocol for the synthesis of **Cyclopropylhydrazine hydrochloride** is not readily available in peer-reviewed literature. However, a general procedure based on the workflow above would involve:

- Bromination of Cyclopropyl alcohol: Treatment of cyclopropyl alcohol with hydrobromic acid to yield cyclopropyl bromide.<sup>[4]</sup>
- Formation of Hydrazine: Industrial production of hydrazine, for example, via the Raschig process, which involves the oxidation of ammonia with sodium hypochlorite.<sup>[4]</sup>

- Nucleophilic Substitution: Reaction of cyclopropyl bromide with hydrazine in the presence of a base to form cyclopropylhydrazine.[4]
- Salt Formation: Treatment of the free base, cyclopropylhydrazine, with hydrochloric acid to precipitate the hydrochloride salt.[4]

## Uses and Applications

**Cyclopropylhydrazine hydrochloride** is primarily used as a chemical intermediate in the synthesis of more complex molecules.[5]

## Agrochemicals

The most prominent application of this compound is in the synthesis of pyrazole-containing pesticides.[5] Pyrazole derivatives are known for their high efficacy and low toxicity in various agrochemical applications.

## Pharmaceutical Research

It also serves as a building block in pharmaceutical research and development.[3] It has been mentioned in the context of preparing PRMT5 inhibitors, although specific compounds and their biological activities are not detailed in the available search results.[3] A related compound, Cyclopropylhydrazine HCl, has been noted to have an inhibitory effect on tumor cell proliferation, potentially through tyrosine kinase inhibition, and to reduce inflammation by inhibiting chloride channels.[6] However, it is crucial to note that this information may not be directly applicable to CAS 213764-25-1 without further validation.

## Organic Synthesis

As a hydrazine derivative, it is a versatile reagent in organic synthesis, participating in reactions to form various heterocyclic compounds.

## Safety Information

**Cyclopropylhydrazine hydrochloride** is associated with several hazard statements.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**Cyclopropylhydrazine hydrochloride** (CAS 213764-25-1) is a valuable chemical intermediate with established applications in the synthesis of agrochemicals and as a building block in pharmaceutical research. While detailed biological data for this specific compound is not widely available, its role as a precursor to bioactive molecules underscores its importance in medicinal and agricultural chemistry. Further research would be necessary to fully elucidate any intrinsic biological properties of this molecule.

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